

# BAY-678: Pharmacological Profile at a Glance

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## Compound Focus: BAY-678

CAS No.: 675103-36-3

Cat. No.: S005358

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Parameter	Value	Details / Assay
Target	Human Neutrophil Elastase (HNE)	Serine protease [1] [2]
IC <sub>50</sub>	20 nM	Biochemical Neutrophil Elastase Assay [1] [3]
K <sub>i</sub>	15 nM	Biochemical Neutrophil Elastase Assay [1] [2]
Selectivity	> 30-fold selective	Tested against 21 other serine proteases (all IC <sub>50</sub> > 30 μM) [1]
In Vivo Efficacy	Effective in an ALI model	Specific model details not provided [3] [2]
Pharmacokinetics	Oral bioavailability, t <sub>1/2</sub> = 1.3 h (rat)	[1] [2]

## Critical Research Consideration: Species Specificity

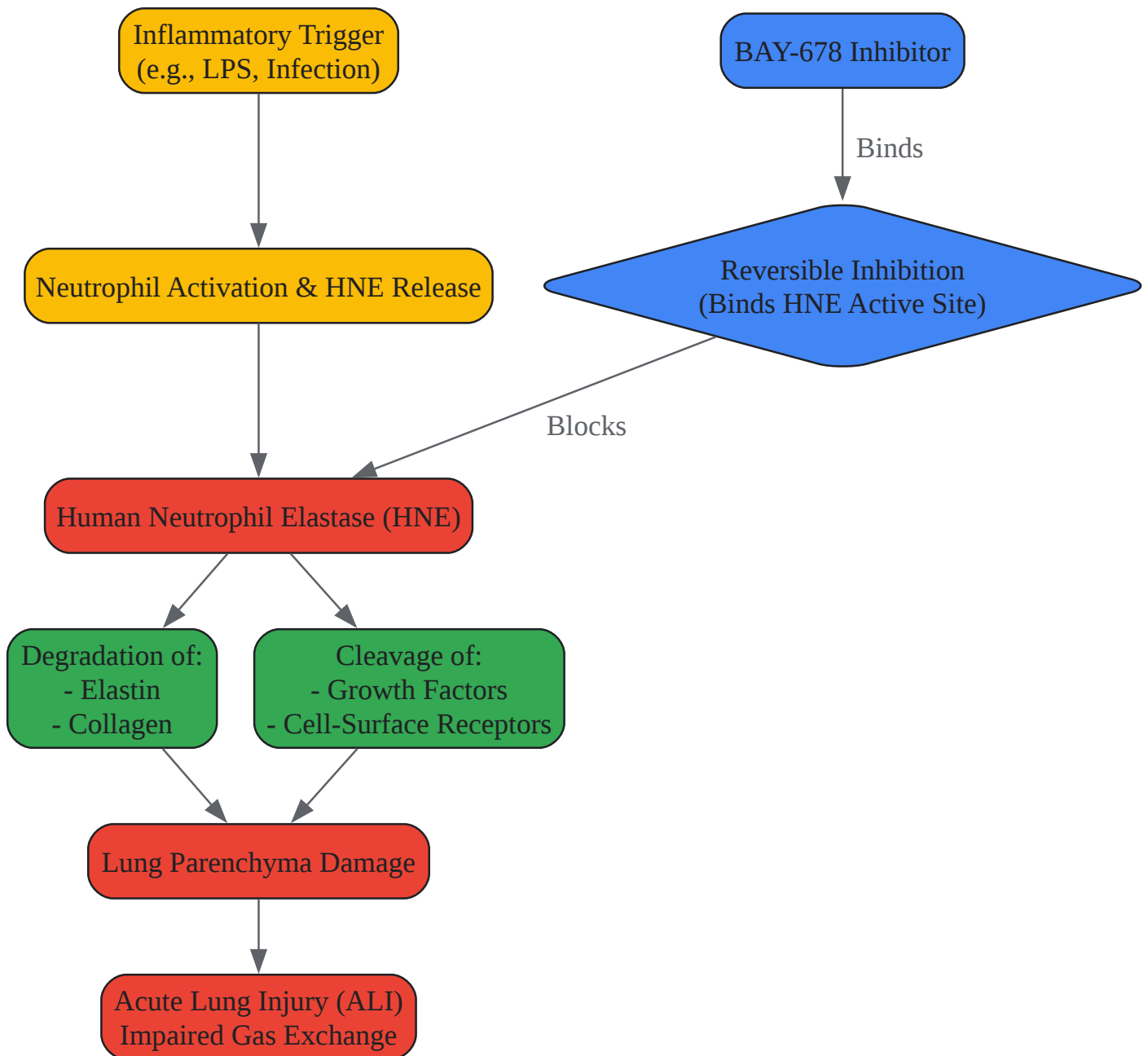
A crucial factor for experimental design is the significant species specificity of **BAY-678**. It is much less potent against neutrophil elastase from mice and rats, which are commonly used in preclinical models [1].

- **Potency in Humans:** K<sub>i</sub> = 15 nM [1]
- **Potency in Rodents:** K<sub>i</sub> = 600-700 nM (Mouse/Rat) [1]

This difference means that **BAY-678** may show weak or no activity in standard rodent models of ALI unless the model involves the administration of **human neutrophil elastase (HNE)** [1]. The related compound **BAY 85-8501** from the same research program is noted to be significantly more potent in rodent models and may be a more suitable tool compound for studies in mice and rats [1] [4].

## HNE's Role in Lung Injury and Inhibitor Mechanism

To contextualize the application of **BAY-678**, the diagram below illustrates the role of HNE in the pathogenesis of Acute Lung Injury and the point of inhibition by **BAY-678**.



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## Suggestions for Protocol Development

Given the lack of a specific protocol for **BAY-678**, you may need to adapt existing ALI model methodologies. Here are some points to consider:

- **Consult the Primary Source:** The most authoritative information is in the foundational research paper: *von Nussbaum et al. ChemMedChem. 2015;10(7):1163-73* [4] [2]. While the full text was not in the search results, it may contain the model details you need.
- **Model Selection:** Given the species specificity, consider establishing an ALI model that involves direct instillation of human HNE into the airways to validate the efficacy of **BAY-678** [1].
- **Dose Exploration:** Without a stated dose, preliminary dose-ranging studies will be necessary. A related, more potent compound (BAY 85-8501) was effective in a rodent model at about 1 mg/kg, suggesting **BAY-678** might require a higher dose [1].

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## References

1. Probe BAY-678 [chemicalprobes.org]
2. BAY-678 - Potent HNE Inhibitor for Research [apexbt.com]
3. BAY 678 | Elastases [tocris.com]
4. Freezing the Bioactive Conformation to Boost Potency [pmc.ncbi.nlm.nih.gov]

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